

Application Note: Comprehensive Analytical Strategies for 3-[(Phenethyloxy)methyl]piperidine Hydrochloride

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Compound of Interest

Compound Name:	3-[(Phenethyloxy)methyl]piperidine hydrochloride
CAS No.:	1093653-12-3
Cat. No.:	B1451506

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Abstract: This document provides a comprehensive guide to the analytical methodologies for the characterization, quantification, and quality control of **3-[(Phenethyloxy)methyl]piperidine hydrochloride**. As a member of the piperidine class of compounds, which are significant scaffolds in the pharmaceutical industry, establishing robust and reliable analytical methods is paramount for drug development and research applications[1]. This guide details field-proven protocols for chromatographic and spectroscopic analysis, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy. The causality behind experimental choices is explained to provide researchers with a framework for adapting these methods to their specific needs.

Introduction and Physicochemical Profile

3-[(Phenethyloxy)methyl]piperidine hydrochloride is a substituted piperidine derivative. The piperidine ring is a ubiquitous structural motif in a vast number of alkaloids and synthetic

pharmaceuticals[1]. The accurate determination of its identity, purity, and stability is a critical requirement in any research or development setting. This application note outlines a multi-faceted analytical approach to ensure a comprehensive characterization of the molecule.

The hydrochloride salt form suggests that the compound is typically a crystalline solid with appreciable solubility in polar solvents. The core structure contains a basic piperidine nitrogen, an ether linkage, and a phenyl group, each conferring distinct chemical properties that inform the selection of analytical techniques.

Table 1: Physicochemical Properties of **3-[(Phenethyloxy)methyl]piperidine Hydrochloride**

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₁ NO•HCl	[2]
Molecular Weight	255.79 g/mol	[2]
Appearance	White to yellow solid (predicted)	[3]
Core Structure	Piperidine	[1]
Key Functional Groups	Secondary Amine (Piperidine), Ether, Phenyl	N/A

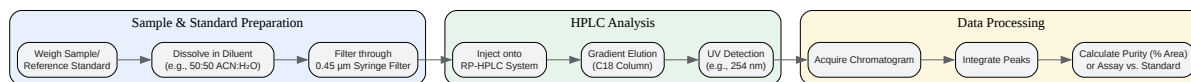
Chromatographic Analysis for Purity and Identification

Chromatographic methods are essential for separating the target analyte from impurities, degradation products, and reaction by-products.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment and Quantification

Expertise & Rationale: Reversed-phase HPLC (RP-HPLC) is the primary method for purity and assay determination. Unlike simple piperidines that lack a UV chromophore and often require derivatization for detection[4][5], the phenethyl moiety in the target molecule contains a phenyl ring that absorbs UV light, allowing for direct detection. The basicity of the piperidine nitrogen

can cause poor peak shape (tailing) due to interactions with residual silanols on the silica-based stationary phase. To counteract this, an acidic modifier is incorporated into the mobile phase. This ensures the piperidine nitrogen is consistently protonated, leading to sharp, symmetrical peaks suitable for accurate quantification[6].



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Caption: HPLC workflow from sample preparation to data analysis.

Protocol 2.1: RP-HPLC Method

- Instrumentation: An HPLC system equipped with a quaternary pump, autosampler, column thermostat, and a UV-Vis or Photodiode Array (PDA) detector.
- Sample and Standard Preparation:
 - Accurately weigh approximately 10 mg of the **3-[(Phenethyloxy)methyl]piperidine hydrochloride** reference standard or sample.
 - Dissolve in a 10 mL volumetric flask using a 50:50 mixture of Mobile Phase A and B as the diluent to achieve a concentration of ~1 mg/mL.
 - Filter the solution through a 0.45 µm PVDF or nylon syringe filter before injection.
- Chromatographic Conditions:

Table 2: Recommended HPLC Parameters

Parameter	Recommended Condition
Column	C18, 250 x 4.6 mm, 5 μ m
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	0-5 min: 10% B; 5-25 min: 10-90% B; 25-28 min: 90% B; 28-30 min: 10% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 μ L
Detection Wavelength	254 nm

- Analysis:
 - Inject a blank (diluent) to ensure a clean baseline.
 - Inject the reference standard to determine the retention time and system suitability.
 - Inject the sample solution.
 - Purity is calculated based on the area percent of the main peak relative to the total peak area.

Gas Chromatography-Mass Spectrometry (GC-MS) for Identification

Expertise & Rationale: GC-MS is a highly specific technique for the identification of volatile and semi-volatile compounds. For GC analysis, the hydrochloride salt must be converted to its more volatile free base form. This is typically achieved by a simple liquid-liquid extraction after basifying the sample solution. Electron Ionization (EI) will generate a reproducible fragmentation pattern that serves as a molecular fingerprint. The expected fragmentation would include cleavage at the benzylic position to yield a tropylium ion (m/z 91), cleavage of the ether bond, and fragmentation of the piperidine ring, providing definitive structural confirmation[6].

Protocol 2.2: GC-MS Method

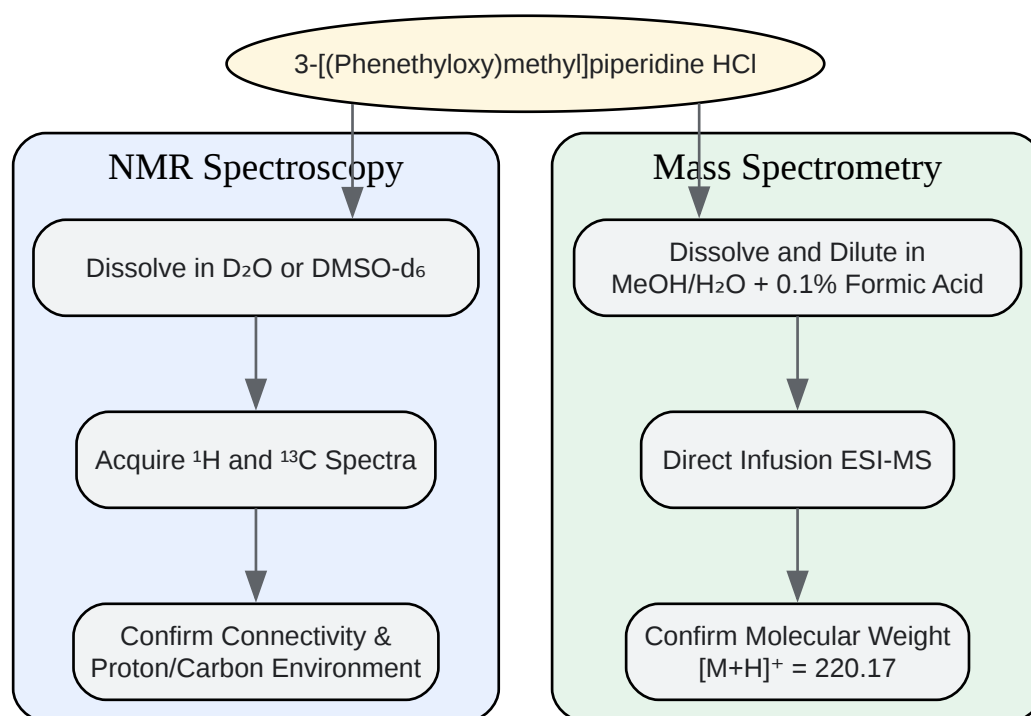
- Instrumentation: A GC system with a capillary column inlet coupled to a Mass Spectrometer.
- Sample Preparation (Free Base Extraction):
 - Dissolve ~5 mg of the hydrochloride salt in 2 mL of deionized water.
 - Add 1M sodium hydroxide solution dropwise until the pH is >10.
 - Extract the aqueous solution with 3 x 2 mL of dichloromethane or ethyl acetate.
 - Combine the organic layers and dry over anhydrous sodium sulfate.
 - Carefully evaporate the solvent and reconstitute the residue in a suitable solvent (e.g., 1 mL ethyl acetate) for injection.
- Chromatographic and Spectrometric Conditions:

Table 3: Recommended GC-MS Parameters

Parameter	Recommended Condition
Column	HP-5ms (or equivalent), 30 m x 0.25 mm, 0.25 μ m film thickness
Carrier Gas	Helium, constant flow at 1.0 mL/min
Inlet Temperature	250 °C
Injection Mode	Split (e.g., 20:1)
Oven Program	100 °C (hold 2 min), ramp at 15 °C/min to 280 °C (hold 5 min)
MS Transfer Line	280 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	m/z 40-400

Spectroscopic Characterization for Structural Elucidation

Spectroscopic methods provide orthogonal data to confirm the molecular structure and identity of the compound.



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Caption: Workflow for spectroscopic structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Rationale: ¹H and ¹³C NMR are indispensable for unambiguous structural confirmation. The ¹H NMR spectrum will provide information on the number of different types of protons and their neighboring environments, while the ¹³C NMR spectrum will identify all unique carbon atoms. Deuterated solvents like D₂O or DMSO-d₆ are suitable for the hydrochloride salt. The chemical shifts and coupling patterns are highly predictable for the distinct parts of the molecule (aromatic ring, ethyl bridge, piperidine ring)[7][8].

Protocol 3.1: NMR Sample Preparation

- Accurately weigh 5-10 mg of the sample.
- Dissolve in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆) in an NMR tube.
- Ensure the sample is fully dissolved before analysis.

Table 4: Predicted ¹H NMR Chemical Shifts (in DMSO-d₆)

Protons	Predicted Shift (ppm)	Multiplicity	Integration
Aromatic (C ₆ H ₅)	7.20 - 7.40	Multiplet	5H
O-CH ₂ -CH ₂	~3.60	Triplet	2H
O-CH ₂ -CH ₂	~2.80	Triplet	2H
Piperidine Protons	1.50 - 3.50	Multiplets	9H
N-H ₂ ⁺ (Piperidinium)	8.50 - 9.50	Broad Singlet	2H
O-CH ₂ -Piperidine	~3.40	Multiplet	2H

Mass Spectrometry (MS) for Molecular Weight Verification

Expertise & Rationale: Electrospray Ionization Mass Spectrometry (ESI-MS) is a soft ionization technique ideal for confirming the molecular weight of polar molecules. In positive ion mode, the molecule will be detected as the protonated free base, [M+H]⁺. This provides a rapid and accurate confirmation of the molecular formula. The expected mass for the free base (C₁₄H₂₁NO, MW = 219.32) is a protonated ion at m/z 220.17[9][10].

Protocol 3.2: ESI-MS Direct Infusion

- Prepare a dilute solution of the sample (~10 µg/mL) in a suitable solvent such as 50:50 acetonitrile:water with 0.1% formic acid.
- Infuse the solution directly into the ESI source at a low flow rate (e.g., 5-10 µL/min).

- Acquire data in positive ion mode, scanning a mass range that includes the expected m/z (e.g., m/z 100-400).
- The primary ion observed should correspond to $[C_{14}H_{21}NO + H]^+$ at m/z 220.17.

References

- Dall'Asta, L., et al. (1989). 3-[(2-ethoxyphenoxy)methyl]piperidine derivatives. Synthesis and antidepressant activity. *Il Farmaco*.
- Krasavin, M. (2023). Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications. *Molecules*. Retrieved from [\[Link\]](#)
- Choi, H. Y., et al. (2014). X-ray diffraction and VT-NMR studies of (E)-3-(piperidiny)-1-(2'-hydroxyphenyl)prop-2-en-1-one. *Journal of Molecular Structure*.
- Mol-Instincts. (n.d.). Synthesis of N-pentyl-3-(3-hydroxyphenyl)piperidine hydrochloride. Retrieved from [\[Link\]](#)
- De Ruiter, J., et al. (2010). *Analytical Methods*. Royal Society of Chemistry.
- The Royal Society of Chemistry. (n.d.). Piperidines ESI-revised3. Retrieved from [\[Link\]](#)
- Sisco Scientific. (n.d.). PIPERIDINE HYDROCHLORIDE CAS NO 6091-44-7 MATERIAL SAFETY DATA SHEET. Retrieved from [\[Link\]](#)
- Zhou, G., et al. (2022). Total Content of Piperidine Analysis in Artane by RP-HPLC Using Pre-Column Derivatization with 4-Toluene Sulfonyl Chloride. *Journal of Chromatographic Science*. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Proton NMR spectra for the intermediate piperidines. Retrieved from [\[Link\]](#)
- Defense Technical Information Center. (2025). Piperidine Synthesis. Retrieved from [\[Link\]](#)
- de Souza, M. V. N., et al. (2018). Mass spectrometry for characterization of homologous piperidine alkaloids and their activity as acetylcholinesterase inhibitors. *Rapid Communications in Mass Spectrometry*. Retrieved from [\[Link\]](#)

- ResearchGate. (n.d.). Accurate HPLC Determination of Piperazine Residues in the Presence of other Secondary and Primary Amines. Retrieved from [\[Link\]](#)
- Cheméo. (n.d.). Piperidine (CAS 110-89-4) - Chemical & Physical Properties. Retrieved from [\[Link\]](#)
- United Nations Office on Drugs and Crime. (n.d.). Recommended methods for the Identification and Analysis of Piperazines in Seized Materials. Retrieved from [\[Link\]](#)
- de Souza, M. V. N., et al. (2018). Mass spectrometry for characterization of homologous piperidine alkaloids and their activity as acetylcholinesterase inhibitors. PubMed. Retrieved from [\[Link\]](#)
- Journal of Chemical and Pharmaceutical Research. (n.d.). Analytical method for piperazine in an active pharmaceutical ingredient using chemical derivatization and HPLC-UV. Retrieved from [\[Link\]](#)
- IRIS. (2021). Analytical Characterization of 3-MeO-PCP and 3-MMC in Seized Products and Biosamples: The Role of LC-HRAM-Orbitrap. Retrieved from [\[Link\]](#)
- Researching. (2021). Determination of 3-MeO-PCP in human blood and urine in a fatal intoxication case, with a specific focus on metabolites. Retrieved from [\[Link\]](#)
- Alternative Therapies In Health And Medicine. (n.d.). A Liquid Chromatography-mass Spectrometry Method to Determine the Content of Genotoxic Impurity Piperidine in Rimonabant. Retrieved from [\[Link\]](#)
- Beilstein-Institut. (2016). Synthesis, dynamic NMR characterization and XRD studies of novel N,N'-substituted piperazines for bioorthogonal labeling. Retrieved from [\[Link\]](#)

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- [8. rsc.org \[rsc.org\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Mass spectrometry for characterization of homologous piperidine alkaloids and their activity as acetylcholinesterase inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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